

Vps34-IN1 DMSO solubility and stock preparation

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Compound Focus: **Vps34-IN-1**

Cat. No.: S548427

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VPS34-IN1: Application Notes and Protocols

Chemical Profile and Solubility

Basic Chemical Properties

- **CAS Number:** 1383716-33-3 [1] [2] [3]
- **Molecular Formula:** C₂₁H₂₄ClN₇O [1] [2] [3]
- **Molecular Weight:** 425.91 g/mol [1] [2] [3]
- **Purity:** ≥98% [1] to 99.78% [3]
- **Physical Appearance:** White to off-white solid powder [1] [2]

Solubility Data The following table summarizes the solubility characteristics of VPS34-IN1 in various solvents and formulations:

Solvent/Formulation	Solubility	Concentration	Notes
DMSO (Fresh, anhydrous)	~85 mg/mL [1] [3]	~199.6 mM [1]	Hygroscopic DMSO can reduce solubility; use freshly opened vials [2] [3].

Solvent/Formulation	Solubility	Concentration	Notes
Ethanol	~35 [3] - 85 mg/mL [1]	~82.2 - 199.6 mM	
Water	Insoluble [3] [4]	-	
In Vivo Formulation 1 [1] [2]	≥ 2.5 mg/mL	5.87 mM	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline. Sequential addition is critical.
In Vivo Formulation 2 [1] [2]	≥ 2.5 mg/mL	5.87 mM	10% DMSO + 90% (20% SBE-β-CD in Saline). For higher biocompatibility.

Stock Solution Preparation and Storage

Preparation of Concentrated Stock Solutions (for *in vitro* use)

- **Calculation:** Calculate the mass of compound needed to achieve the desired stock concentration (e.g., 10 mM, 25 mg/mL).
- **Weighing:** Accurately weigh the required amount of VPS34-IN1 powder.
- **Dissolution:** Dissolve the powder in a calculated volume of anhydrous, high-quality DMSO to achieve the final concentration. For example, to make a 10 mM stock solution, dissolve 4.26 mg of VPS34-IN1 in 1 mL of DMSO [1] [3].
- **Mixing:** Vortex or sonicate the solution briefly to ensure complete dissolution.
- **Aliquoting:** Immediately aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and contact with moisture [1] [2].

Storage and Stability

- **Powder:** Store at -20°C (stable for up to 3 years) or 4°C (stable for up to 2 years) [1] [2].
- **DMSO Stock Solution:** Store aliquots at -80°C (stable for up to 6 months) or -20°C (stable for up to 1 month) [1] [2].

Experimental Protocols

Protocol 1: Inhibition of SGK3 Phosphorylation (Western Blot) This protocol is used to assess VPS34 inhibition in cells by monitoring the phosphorylation of its downstream effector, SGK3 [2] [5].

- **Cell Lines:** Commonly used lines include MHH97H and Huh7 hepatocellular carcinoma cells [2].
- **Treatment:**
 - Seed cells at an appropriate density and allow to adhere.
 - Treat cells with VPS34-IN1 at concentrations typically ranging from **1 to 4 μM** for **24 hours** [2].
 - Include a vehicle control (e.g., DMSO at the same dilution).
- **Cell Lysis and Western Blotting:**
 - Lyse cells using RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Separate proteins by SDS-PAGE and transfer to a PVDF membrane.
 - Probe membranes with antibodies against **p-SGK3** (phosphorylated form) and **total SGK3** for normalization [2].
 - **Expected Outcome:** VPS34-IN1 treatment induces a dose-dependent reduction in SGK3 phosphorylation, confirming on-target engagement [2] [5].

Protocol 2: Acute Disruption of Endosomal PtdIns(3)P This assay measures the rapid, direct effect of VPS34-IN1 on its lipid product, PtdIns(3)P, at endosomal membranes [5].

- **Cell Line:** Various cell lines (e.g., HeLa) can be used.
- **Procedure:**
 - Transfect or transduce cells with a fluorescently tagged PtdIns(3)P-specific probe (e.g., a FYVE or PX domain).
 - Treat cells with VPS34-IN1 at low concentrations (**0.01 - 1 μM**) for a very short duration, as little as **1 minute** [5].
 - Fix cells and analyze by **confocal microscopy**.
- **Expected Outcome:** A rapid, dose-dependent dispersal of the fluorescent probe from endosomal membranes, indicating a loss of PtdIns(3)P [5].

Protocol 3: Modulating Autophagy VPS34-IN1 is a key tool for studying the role of Vps34 in autophagy [2] [3].

- **Autophagy Flux Assay (Western Blot):**
 - Treat cells (e.g., HeLa, MOLM-14) with VPS34-IN1 (e.g., **1-5 μM** for several hours) [6].
 - Lysates are analyzed by Western blot for **LC3-II** accumulation. An increase in LC3-II suggests blockade of autophagic degradation. Using lysosome inhibitors like Bafilomycin A1 in parallel can confirm flux inhibition [6].
- **GFP-LC3 Puncta Formation Assay (Immunofluorescence):**
 - Cells expressing GFP-LC3 are treated with VPS34-IN1.

- After fixation, the number of GFP-LC3 puncta (autophagosomes) per cell is quantified automatically using ImageJ or similar software [6].

The following diagram illustrates the core signaling pathway affected by VPS34-IN1 and the experimental workflows for validating its activity:

Key Research Applications & Biological Significance

- **Tool for Deconvoluting PI3K Biology:** VPS34-IN1's high selectivity makes it an excellent probe to distinguish the roles of class III PI3K from class I and II PI3Ks in cellular signaling [5].
- **Anticancer Research:** VPS34-IN1 exhibits antileukemic activity by inducing apoptosis in AML cell lines (e.g., MOLM-14, MV4-11) and primary patient samples, while sparing normal CD34+ hematopoietic cells [6]. It can also reduce the expression of cancer stem cell (CSC) markers like CD133 and Nanog [2].
- **Synergistic Combinations:** Combining VPS34-IN1 with class I PI3K inhibitors (e.g., GDC-0941) leads to a more profound (~80-90%) suppression of SGK3 activity than either agent alone, suggesting a potential therapeutic strategy [5].
- **Viral Infection Studies:** VPS34-IN1 has been used in research to understand viral pathogenesis, showing an IC₅₀ of 0.4 μM against SARS-CoV-2-induced cytotoxicity in VERO-E6 cells [3].

Important Considerations for Researchers

- **Specificity and Off-targets:** VPS34-IN1 demonstrates remarkable selectivity, showing no significant activity against 340 protein kinases or 25 closely related lipid kinases, including all class I and class II PI3K isoforms [5].
- **In Vivo Formulations:** For animal studies, the provided formulations are recommended to ensure solubility and bioavailability. The **5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH₂O** formulation has been validated for in vivo use [3].
- **Critical Protocol Step:** When preparing working solutions from a DMSO stock, always add the stock to the aqueous diluent (e.g., culture medium) while vortexing to ensure proper mixing and prevent precipitation [1] [2].

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Precipitation in aqueous solution	DMSO stock added incorrectly; overly concentrated working solution.	Add DMSO stock slowly to rapidly mixing aqueous buffer. Dilute working solution further.
Lack of biological effect	Inactive compound; degraded stock solution; insufficient concentration.	Use fresh, properly stored stock. Perform a dose-response curve (0.1-10 μ M). Include a positive control (e.g., SGK3 phosphorylation blot).
High cellular toxicity	Off-target effects at high concentrations; DMSO cytotoxicity.	Ensure final DMSO concentration is \leq 0.1-0.5%. Titrate to find the lowest effective concentration.

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